

IUPAC name for 2-Chloro-4-(2-cyanophenyl)-1-butene

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Compound of Interest

Compound Name: 2-Chloro-4-(2-cyanophenyl)-1-butene

CAS No.: 731772-24-0

Cat. No.: B1323581

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Technical Monograph: Structural Elucidation and Synthetic Utility of **2-Chloro-4-(2-cyanophenyl)-1-butene**

Executive Summary

This technical guide provides a comprehensive analysis of the chemical entity commonly referred to as **2-Chloro-4-(2-cyanophenyl)-1-butene**. While often designated by this semi-systematic name in industrial catalogs to emphasize its vinyl chloride reactivity, the rigorous IUPAC Preferred IUPAC Name (PIN) is 2-(3-chloro-3-buten-1-yl)benzonitrile.

This molecule represents a high-value "bifunctional scaffold" in drug discovery. It combines an electrophilic vinyl chloride motif—capable of rapid Pd-catalyzed cross-coupling—with an ortho-substituted benzonitrile, a critical pharmacophore found in Angiotensin II Receptor Blockers (ARBs) such as Losartan and Valsartan. This guide details its nomenclature derivation, a robust synthesis protocol via Negishi coupling, and its strategic application in medicinal chemistry.

Part 1: Nomenclature & Structural Analysis

To ensure scientific integrity, we must first establish the correct nomenclature hierarchy. The name provided in the topic is valid for specific substructure searching but is not the IUPAC PIN.

IUPAC Priority Determination

According to the IUPAC Blue Book (P-44), functional group priority dictates the parent structure.

- Principal Characteristic Group: The Nitrile (-CN) group has higher priority than the Alkene (C=C) and the Halide (-Cl).^[1]
 - Rule: Nitriles > Aldehydes > Ketones > Alcohols > Amines > Alkenes > Halides.^[2]
- Parent Structure: Since the nitrile is attached directly to the benzene ring, the parent structure is Benzonitrile.
- Substituent Numbering:
 - The carbon attached to the -CN group is C1 of the benzene ring.
 - The substituent chain is at the ortho position (C2).
 - The substituent chain is a butyl group with a double bond. Numbering of the substituent starts at the point of attachment to the benzene ring.
 - Structure of substituent: -CH₂(1')-CH₂(2')-C(Cl)(3')=CH₂(4').
 - Name of substituent: 3-chloro-3-buten-1-yl.

Conclusion:

- Preferred IUPAC Name (PIN): 2-(3-Chloro-3-buten-1-yl)benzonitrile.
- Common/Industrial Name: **2-Chloro-4-(2-cyanophenyl)-1-butene** (Used when treating the alkene as the reactive core for polymerization or hydrofunctionalization).

Visualization: Nomenclature Decision Tree

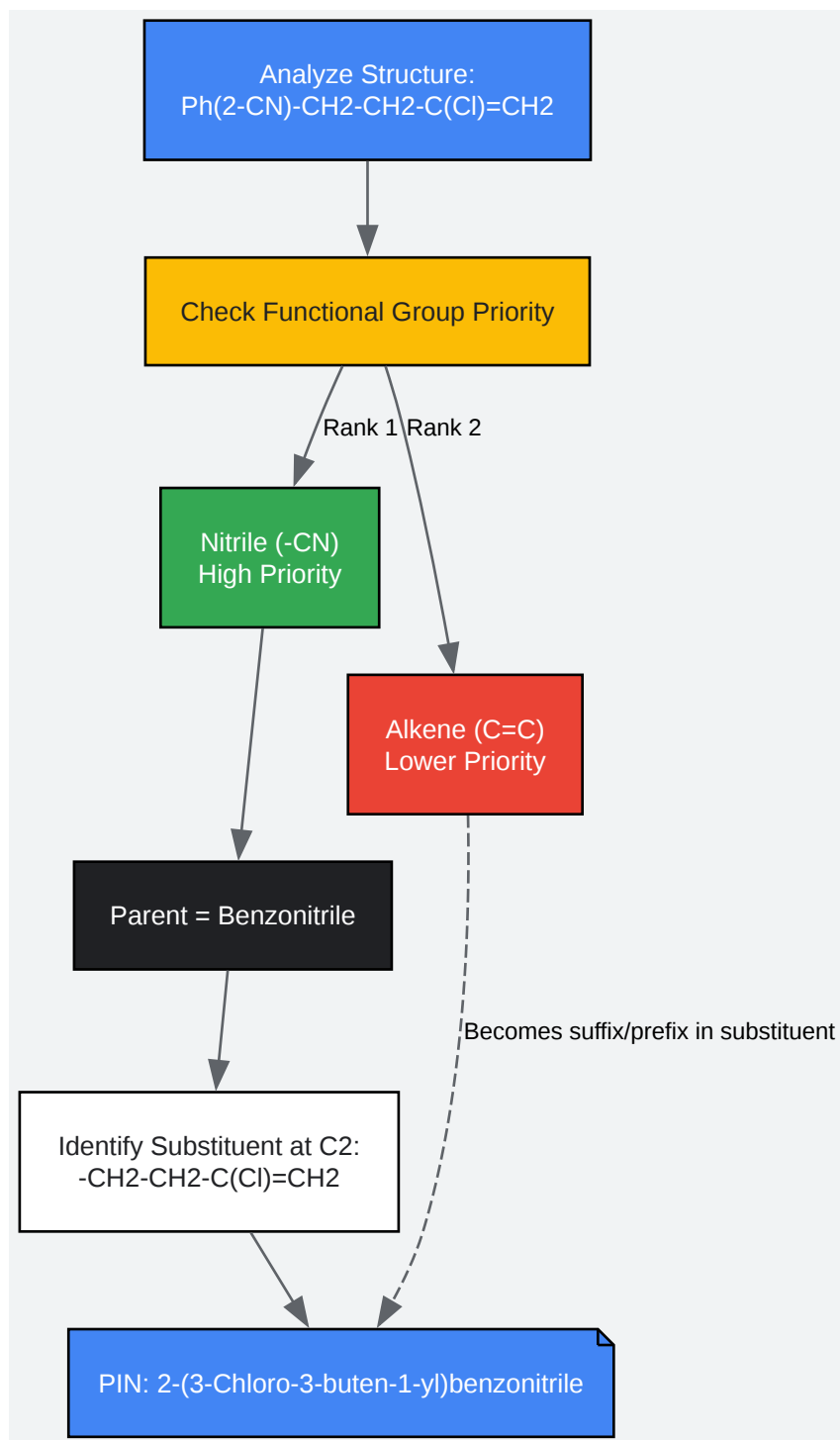
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Figure 1: IUPAC nomenclature hierarchy establishing Benzonitrile as the parent structure.

Part 2: Synthesis Protocol (Negishi Coupling Strategy)

While linear synthesis via chlorination of alkenes is possible, it often leads to mixtures of regioisomers. For high-purity applications in drug development, a convergent Negishi Cross-Coupling is the superior method. This approach couples a benzyl zinc reagent with a commercially available vinyl chloride building block.

Retrosynthetic Logic

- Bond Formed: C(sp³)–C(sp²) bond between the homobenzylic carbon and the vinyl chloride unit.
- Reagents:
 - Nucleophile: 2-Cyanobenzyl zinc bromide (generated in situ).
 - Electrophile: 2,3-Dichloropropene (commercially available).
 - Catalyst: Pd(0) source with a bulky phosphine ligand to facilitate reductive elimination.^[3]
^[4]

Experimental Protocol

Safety Warning: Cyanide derivatives are toxic. Organozinc reagents are pyrophoric. Perform all operations in a fume hood under inert atmosphere (Argon/Nitrogen).

Step 1: Preparation of the Organozinc Reagent

- Charge a flame-dried 3-neck flask with activated Zinc dust (1.5 equiv) and anhydrous THF.
- Add 2-(Bromomethyl)benzonitrile (1.0 equiv) dropwise at 0°C.
- Stir at room temperature for 2 hours until the alkyl bromide is consumed (monitor by TLC/GC). This generates (2-cyanobenzyl)zinc bromide.

Step 2: Palladium-Catalyzed Coupling

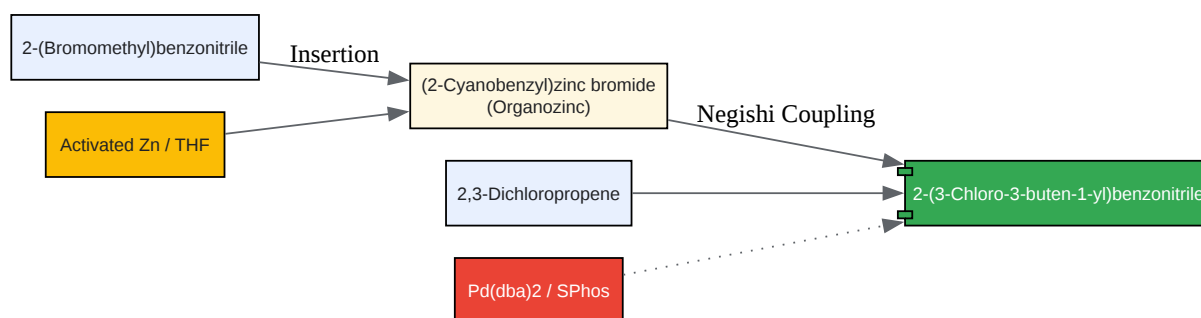
- In a separate vessel, dissolve 2,3-dichloropropene (1.2 equiv) in THF.
- Add catalyst: Pd(dba)₂ (2 mol%) and tfp (tri-2-furylphosphine) or SPhos (4 mol%).
- Transfer the organozinc solution (from Step 1) via cannula into the catalyst/electrophile mixture at 0°C.
- Warm to ambient temperature and stir for 12 hours.

Step 3: Workup & Purification

- Quench with saturated aqueous NH₄Cl.^[5]
- Extract with Ethyl Acetate (3x).
- Wash combined organics with brine, dry over MgSO₄, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1). The vinyl chloride moiety is sensitive; avoid acidic silica if possible or add 1% Et₃N to the eluent.

Yield Expectation: 75–85% isolated yield.

Visualization: Synthesis Workflow



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Figure 2: Convergent synthesis via Palladium-catalyzed Negishi coupling.

Part 3: Applications in Drug Discovery

This molecule is not merely a solvent or simple reagent; it is a Bifunctional Pharmacophore Precursor.

The "Sartan" Connection

The ortho-cyanophenyl group is the direct precursor to the tetrazole ring found in the "Sartan" class of antihypertensives (e.g., Losartan, Valsartan).

- Transformation: Reaction of the nitrile with Sodium Azide (NaN_3) and a Lewis acid (ZnBr_2) yields the tetrazole.
- Strategic Advantage: By using the vinyl chloride derivative described here, chemists can install the tetrazole after modifying the alkene tail, preventing catalyst poisoning by the acidic tetrazole during earlier steps.

Vinyl Chloride as a Pseudo-Triflate

The vinyl chloride moiety (C-Cl on a double bond) is less reactive than a bromide or iodide but more stable. It serves as an excellent handle for a second cross-coupling reaction later in the synthesis sequence.

- Suzuki-Miyaura Coupling: Reacts with aryl boronic acids to form 1,1-disubstituted alkenes.
- Stille Coupling: Reacts with organostannanes to extend the carbon chain.

Quantitative Property Profile

Property	Value (Predicted)	Relevance
Molecular Formula	C ₁₁ H ₁₀ ClN	Core stoichiometry
Molecular Weight	191.66 g/mol	Fragment-based drug design
ClogP	~3.2	Lipophilicity (good membrane permeability)
H-Bond Donors	0	CNS penetration potential
Rotatable Bonds	3	Conformational flexibility for binding
Topological PSA	23.8 Å ²	Excellent oral bioavailability range

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